

The solubility of Fasn-IN-1 in DMSO and other solvents

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Compound of Interest

Compound Name: *Fasn-IN-1*

Cat. No.: *B2866674*

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Application Notes and Protocols: Fasn-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fasn-IN-1, also known as TVB-2460, is a potent and specific inhibitor of Fatty Acid Synthase (FASN).^[1] FASN is a key enzyme in the de novo synthesis of fatty acids, a metabolic pathway that is often upregulated in various diseases, including cancer. By inhibiting FASN, **Fasn-IN-1** disrupts the production of fatty acids, which are essential for cell membrane formation, energy storage, and signaling molecule synthesis. This disruption can lead to cell growth arrest and apoptosis, making **Fasn-IN-1** a valuable tool for research in oncology and metabolic diseases. These application notes provide detailed information on the solubility of **Fasn-IN-1** and protocols for its use in in vitro and in vivo studies.

Chemical Properties

Property	Value
Synonym	TVB-2460
Molecular Weight	395.54 g/mol
Chemical Formula	C ₁₈ H ₂₅ N ₃ O ₃ S ₂
SMILES	CC--INVALID-LINK--C(=O)Nc1nc(cs1)-c1ccc(cc1)S(=O)(=O)N(CC)CC

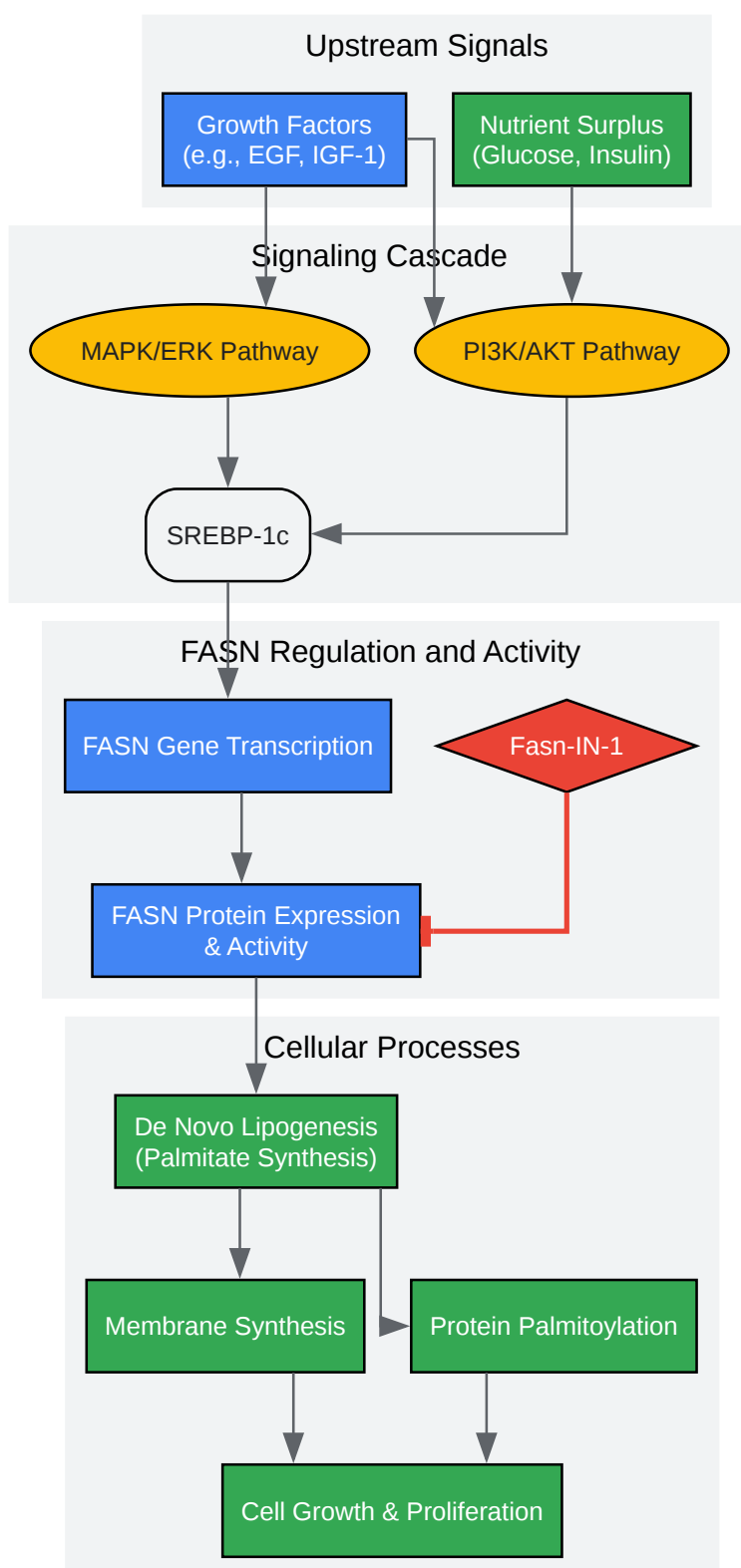
Solubility Data

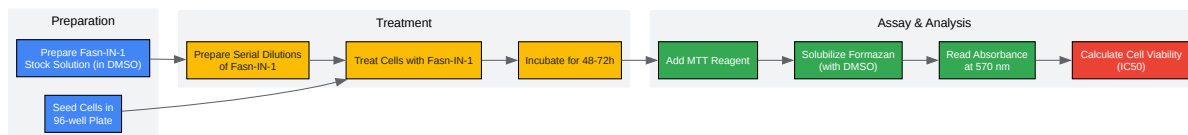
The solubility of **Fasn-IN-1** is a critical factor for the design and reproducibility of experiments. Below is a summary of its solubility in various common laboratory solvents.

Solvent	Concentration	Remarks
DMSO	100 mg/mL (252.82 mM)	Sonication is recommended to aid dissolution. [1]
Water	Not readily available	Fasn-IN-1 is expected to have low aqueous solubility.
Ethanol	Not readily available	Solubility may be limited.
PBS (pH 7.4)	Not readily available	Solubility is expected to be low.

Note: The quantitative solubility of **Fasn-IN-1** in aqueous solutions such as water and PBS, as well as in ethanol, is not widely reported in the available literature. It is recommended that researchers determine the empirical solubility for their specific experimental conditions. For cell culture and in vivo studies, it is common to first dissolve **Fasn-IN-1** in DMSO to create a high-concentration stock solution, which is then further diluted in aqueous media or formulation vehicles.

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References

- 1. FASN-IN-1 | Fatty Acid Synthase | TargetMol [targetmol.com]
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